

Personal protective equipment for handling 3-(2-Thienyl)aniline

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Compound of Interest

Compound Name: 3-(2-Thienyl)aniline

Cat. No.: B1306149

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Essential Safety and Handling Guide for 3-(2-Thienyl)aniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **3-(2-Thienyl)aniline** (CAS No. 92057-12-0), a key intermediate in pharmaceutical and chemical research. Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks associated with this aromatic amine.

Hazard Summary

3-(2-Thienyl)aniline is classified with the following hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.^[1]
- Causes skin irritation and serious eye irritation.^{[1][2]}
- May cause respiratory irritation.^[2]

It is a beige solid at room temperature.^[2] Due to its hazardous nature, all handling should be performed with appropriate engineering controls and personal protective equipment.

Quantitative Data Summary

Comprehensive toxicological and physical property data for **3-(2-Thienyl)aniline** are limited. The following table includes available data for the compound and, for illustrative purposes, data for aniline, a structurally related aromatic amine. Note: Aniline data is provided for general context on the potential hazards of aromatic amines and should not be used as a direct substitute for **3-(2-Thienyl)aniline**.

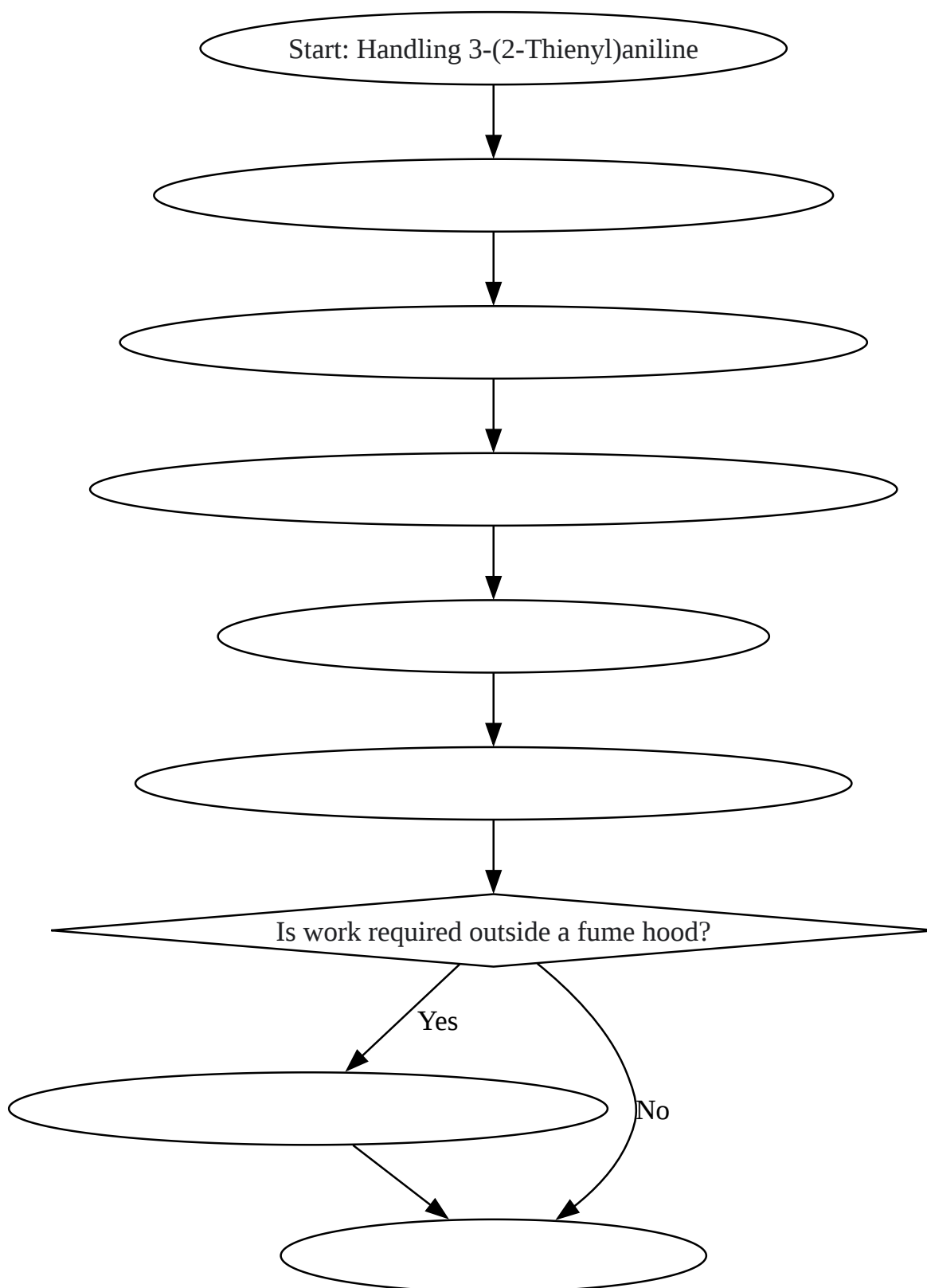
Property	Value for 3-(2-Thienyl)aniline	Value for Aniline (for reference)
Molecular Weight	175.25 g/mol [1]	93.13 g/mol
Physical Form	Beige Solid[2]	Colorless to brown, oily liquid
Melting Point	246 °C[3]	-6 °C
Boiling Point	Data not available	184.1 °C
Vapor Pressure	Data not available	0.07 kPa @ 20 °C
Occupational Exposure Limits (OELs)	Data not available	OSHA PEL: 5 ppm (19 mg/m ³) TWA [skin][4][5]; ACGIH TLV: 2 ppm (7.6 mg/m ³) TWA [skin][5][6]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value. The "skin" notation indicates the potential for significant absorption through the skin.[4][5][6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against exposure to **3-(2-Thienyl)aniline**. The following PPE is mandatory when handling this compound.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to the solid powder or any potential vapors.
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities.
Hand Protection	Chemical-Resistant Gloves (Nitrile, Neoprene, or Butyl Rubber)	To prevent skin contact. Double-gloving is recommended, and gloves should be changed frequently, especially if contamination is suspected. For incidental contact, nitrile gloves are suitable. For extended contact or immersion, heavier-duty gloves like Viton or butyl rubber should be considered.
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or if engineering controls are insufficient. The type of respirator will depend on the specific conditions and potential for airborne exposure.



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Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **3-(2-Thienyl)aniline** is crucial for safety and experimental integrity.

Step 1: Pre-Handling Preparation

- **Risk Assessment:** Conduct a thorough risk assessment for the planned experiment, considering the quantities of **3-(2-Thienyl)aniline** to be used and the nature of the reaction.
- **Emergency Equipment:** Ensure that a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.
- **PPE:** Don all required PPE as outlined in the table above before entering the handling area.

Step 2: Handling the Compound

- **Weighing:** When weighing the solid compound, use a balance inside a chemical fume hood or a ventilated balance enclosure to prevent inhalation of the powder.
- **Dissolving:** When preparing solutions, add the solid **3-(2-Thienyl)aniline** to the solvent slowly to avoid splashing.
- **Reactions:** For chemical reactions, use appropriate glassware and set up the apparatus securely within the fume hood.

Step 3: Post-Handling Procedures

- **Decontamination:** Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.
- **Glove Removal:** Remove gloves using the proper technique to avoid skin contact with any contaminants and dispose of them as hazardous waste.
- **Hand Washing:** Wash hands thoroughly with soap and water after completing the work and before leaving the laboratory.

Disposal Plan

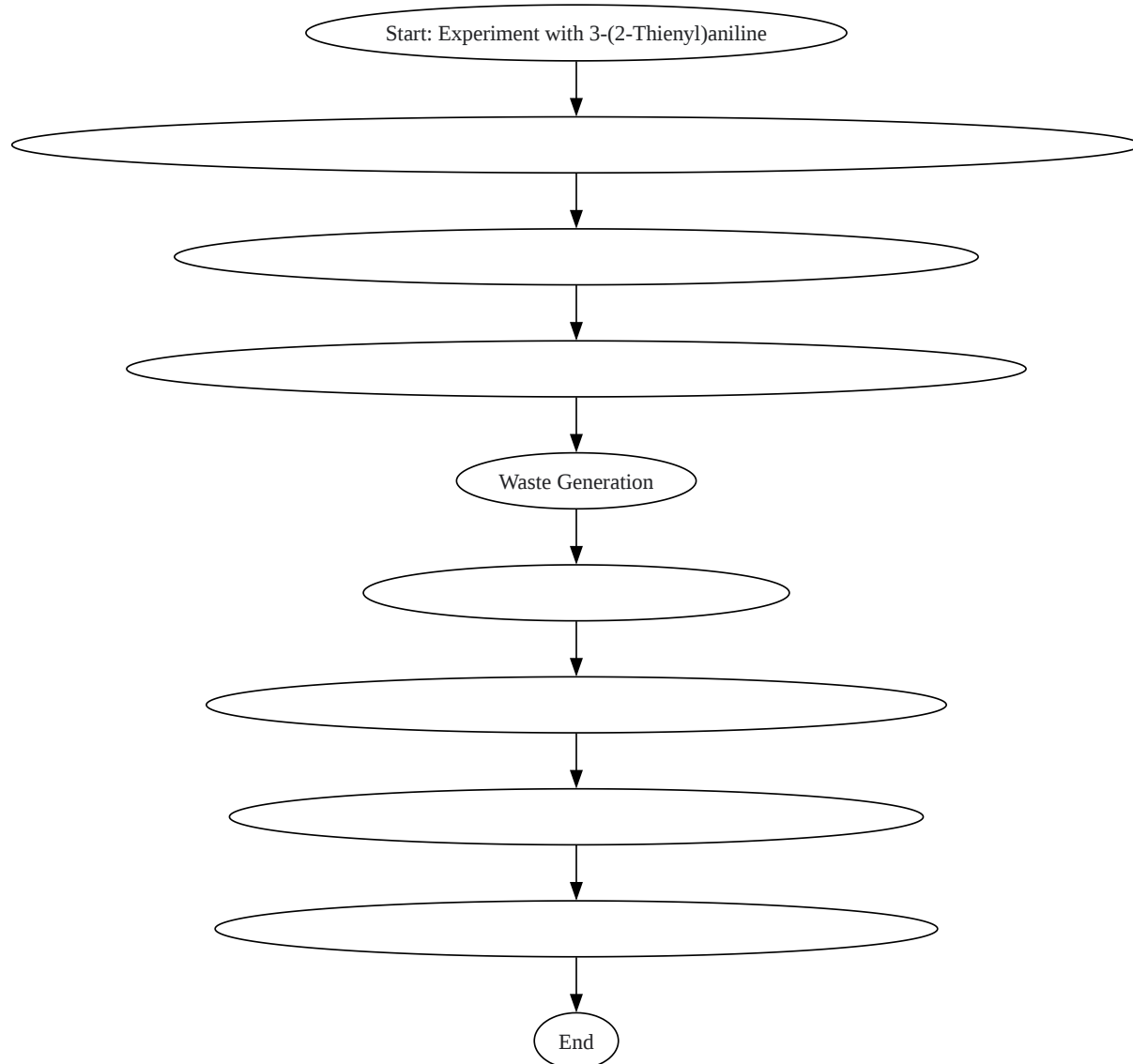
All waste containing **3-(2-Thienyl)aniline** must be treated as hazardous waste.

Waste Segregation and Collection:

- **Solid Waste:** Collect unused **3-(2-Thienyl)aniline**, contaminated gloves, weigh boats, and other solid materials in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect solutions containing **3-(2-Thienyl)aniline** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams. Aromatic amine waste should be segregated from other chemical wastes to prevent hazardous reactions.
- **Container Labeling:** All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**3-(2-Thienyl)aniline**".

Disposal Method:

- **Licensed Disposal Vendor:** All hazardous waste containing **3-(2-Thienyl)aniline** must be disposed of through a licensed hazardous waste disposal company.
- **Incineration:** High-temperature incineration is a common and effective method for the disposal of aromatic amine waste.
- **Do Not:** Never dispose of **3-(2-Thienyl)aniline** down the drain or in the regular trash.



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